

Thioacetone (CAS Registry Number: 4756-05-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Thioacetone

Cat. No.: B1215245

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thioacetone, with the CAS Registry Number 4756-05-2, is an organosulfur compound and the simplest thioketone, with the chemical formula $(\text{CH}_3)_2\text{CS}$.^[1] It is the sulfur analog of acetone, where the oxygen atom is replaced by a sulfur atom. This substitution, however, results in a molecule with remarkably different properties. **Thioacetone** is a volatile, orange to brown liquid that is notoriously known for its incredibly potent and unpleasant odor, often cited as one of the worst-smelling substances known.^{[1][2]} Beyond its olfactory notoriety, **thioacetone** is a highly reactive and unstable compound, readily polymerizing at temperatures above $-20\text{ }^\circ\text{C}$.^[1] This technical guide provides an in-depth overview of the chemical properties, synthesis, handling, and polymerization of **thioacetone**, tailored for professionals in research and development.

Chemical and Physical Properties

Thioacetone's unique properties are a direct consequence of the carbon-sulfur double bond. The C=S bond is weaker and more polarizable than the C=O bond in acetone, leading to its high reactivity.^[2] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Registry Number	4756-05-2	[2]
Molecular Formula	C ₃ H ₆ S	[2]
Molecular Weight	74.15 g/mol	[2]
Appearance	Orange to brown liquid	[1][2]
Melting Point	-55 °C	[1]
Boiling Point	70 °C	[1]
Stability	Unstable above -20 °C	[1][2]
Odor	Extremely unpleasant, sulfurous, leek-like	[1][2]

Spectroscopic Data

The characterization of **thioacetone** is primarily achieved through spectroscopic methods, which must be conducted at low temperatures to prevent polymerization.

Spectroscopic Data	Value	Reference(s)
¹ H NMR (Proton Nuclear Magnetic Resonance)	δ = 1.9 ppm (singlet)	[1]
Infrared (IR) Spectroscopy	C-S bond absorption at 1085 and 643 cm ⁻¹ ; geminal methyl pair absorptions at 2950, 2900, 1440, 1150, 1360, and 1375 cm ⁻¹	[1]

Experimental Protocols

Due to its instability, **thioacetone** is typically prepared in situ for immediate use or generated from its more stable cyclic trimer, **trithioacetone**.

Synthesis of Trithioacetone (CAS: 828-26-2)

Trithioacetone serves as a stable precursor for the generation of monomeric thioacetone.^[1]

Materials:

- Acetone
- Hydrogen sulfide (H₂S) gas
- Anhydrous zinc chloride (ZnCl₂)
- Benzene
- Water
- Three-necked round-bottomed flask
- Gas inlet tube
- Stirring apparatus
- Cooling bath
- Separatory funnel
- Distillation apparatus

Procedure:

- In a fume hood, equip a three-necked round-bottomed flask with a gas inlet tube, a mechanical stirrer, and a gas outlet.
- Add 600 mL of acetone and 200 g of anhydrous zinc chloride powder to the flask.^[3]
- Cool the mixture to below 10 °C using a cooling bath while stirring.^[3]
- Bubble hydrogen sulfide gas through the solution, maintaining the temperature below 10 °C.
^[3] The reaction is typically carried out for 5 to 15 hours.^[3]

- After the reaction is complete, transfer the mixture to a separatory funnel and add 600 mL of water to dissolve the zinc chloride.[\[3\]](#)
- Extract the aqueous layer twice with 150 mL portions of benzene.[\[3\]](#)
- Wash the combined benzene layers with 150 mL of water.[\[3\]](#)
- The benzene can be removed by distillation under normal pressure. The crude **trithioacetone** can then be purified by vacuum distillation at 104-110 °C / 1 kPa to yield the final product.[\[3\]](#)

Generation of Thioacetone via Pyrolysis of Trithioacetone

Monomeric **thioacetone** is obtained by the thermal cracking of **trithioacetone**.[\[1\]](#)[\[4\]](#)

Materials:

- **Trithioacetone**
- Quartz tube
- Tube furnace
- Vacuum pump
- Cold trap (e.g., cooled with liquid nitrogen or dry ice/acetone)

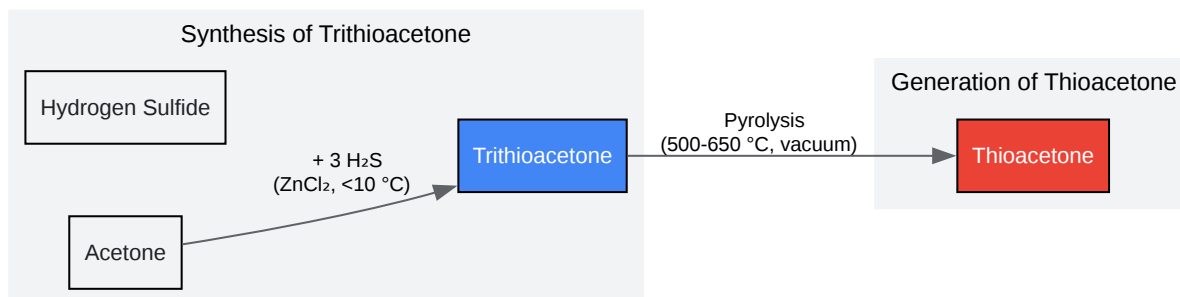
Procedure:

- Set up a pyrolysis apparatus consisting of a quartz tube packed with quartz rings placed inside a tube furnace.
- Connect one end of the quartz tube to a flask containing **trithioacetone** and the other end to a series of cold traps cooled to -78 °C or lower, followed by a vacuum pump.[\[4\]](#)[\[5\]](#)
- Heat the tube furnace to a temperature between 500-650 °C.[\[4\]](#)[\[5\]](#)

- Reduce the pressure of the system to 5-20 mm of Hg.[4][5]
- Gently heat the flask containing **trithioacetone** to allow its vapors to be drawn through the hot quartz tube.
- The monomeric **thioacetone** will be formed in the hot zone and immediately trapped in the cold traps as a red-orange liquid.[5]
- It is crucial to maintain the low temperature of the traps to prevent immediate polymerization of the collected **thioacetone**.

Signaling Pathways and Logical Relationships

The synthesis of **thioacetone** is a two-step process starting from acetone. This can be visualized as a straightforward pathway.



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Caption: Synthesis pathway of **thioacetone** from acetone.

Polymerization of Thioacetone

Thioacetone is highly prone to polymerization, which can occur spontaneously or be initiated.
[1]

Spontaneous Polymerization

Above -20 °C, **thioacetone** readily polymerizes to form a white solid that is a mixture of a linear polymer with the repeating unit $-\text{C}(\text{CH}_3)_2\text{-S}-$ and the cyclic trimer, **trithioacetone**.^[1]

Procedure for Spontaneous Polymerization:

- Allow a sample of freshly prepared, cold **thioacetone** to warm to a temperature between -10 to -20 °C.
- The polymerization will proceed over a period of 20-25 hours, resulting in the formation of a solid polymer.^[6]

Initiated Polymerization

The polymerization of **thioacetone** can be initiated by free-radical initiators.^[6]

Materials:

- Purified **thioacetone**
- Free-radical initiator (e.g., triethylborane-oxygen redox system)
- Low-temperature reaction vessel

Procedure:

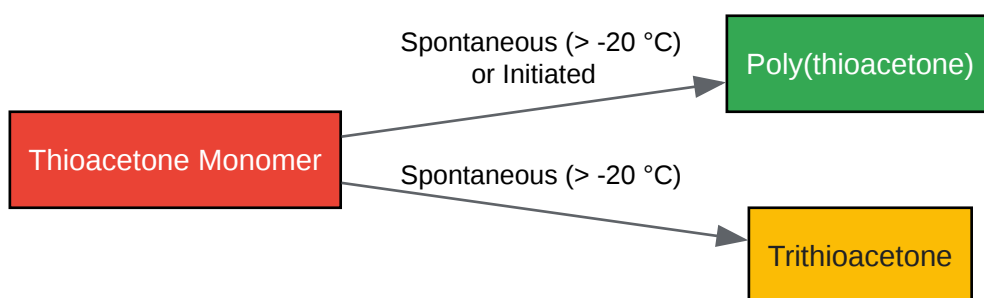
- Cool a solution of purified **thioacetone** to the desired low temperature (e.g., -78 °C).^[6]
- Introduce a suitable free-radical initiator system. For example, the triethylborane-oxygen redox system has been shown to be effective.^[6]
- The polymerization will proceed rapidly to yield a solid polymer.^[6]

Polymer Properties

The properties of poly(**thioacetone**) can vary depending on the method of preparation.

Property	Value	Reference(s)
Mean Molecular Weight	2,000 - 14,000 g/mol	[1]
Melting Point	70 - 125 °C	[1]

The polymerization process can be visualized as follows:



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Caption: Polymerization pathways of **thioacetone**.

Safety and Handling

Thioacetone is an extremely hazardous substance due to its intense and noxious odor, which can cause physiological reactions such as nausea and vomiting even at very low concentrations.[2] It is also a skin irritant.[1]

Personal Protective Equipment (PPE):

- Respiratory Protection: Work must be conducted in a high-efficiency fume hood. A self-contained breathing apparatus (SCBA) may be necessary for handling larger quantities or in case of a spill.[7]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.[7]
- Eye Protection: Chemical safety goggles or a face shield must be worn.[8]
- Skin and Body Protection: A lab coat and appropriate protective clothing are necessary to prevent skin contact.[7]

Storage and Disposal:

- **Thioacetone** must be stored at or below -20 °C in a tightly sealed container to prevent polymerization and the escape of its odor.[2][7]
- All waste containing **thioacetone** or its trimer must be treated as hazardous waste and disposed of according to institutional and local regulations. Decontamination of glassware and equipment can be performed by rinsing with a solution of bleach.[9][10]

Conclusion

Thioacetone (CAS 4756-05-2) is a fascinating yet challenging molecule for chemical research. Its high reactivity and extreme odor necessitate careful handling and specialized experimental setups. This guide provides a foundational understanding of its properties, synthesis, and polymerization, offering valuable information for researchers and professionals working with this unique organosulfur compound. The detailed protocols and safety information herein are intended to promote safe and effective research practices.

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